Application Note: In Vitro Calcium Imaging with [Thr28, Nle31]-CCK-8

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Compound of Interest

Compound Name:	*[Thr28, Nle31]-Cholecystokinin (25-33), sulfated*
Cat. No.:	*B12389661*

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Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on conducting in vitro calcium imaging experiments using the cholecystokinin (CCK) analog, [Thr28, Nle31]-CCK-8. Cholecystokinin is a critical peptide hormone and neurotransmitter that regulates various physiological processes, including digestion and satiety, primarily through its interaction with CCK receptors, which are G-protein coupled receptors that modulate intracellular calcium levels.[1] This guide details the underlying principles of CCK receptor signaling, the methodology of fluorescent calcium imaging, and a step-by-step protocol for studying the effects of [Thr28, Nle31]-CCK-8 on intracellular calcium dynamics in relevant cell types, such as pancreatic acinar cells or cultured neurons.[2][3]

Introduction: The Significance of [Thr28, Nle31]-CCK-8 in Calcium Signaling Research

Cholecystokinin (CCK) plays a pivotal role in gastrointestinal and central nervous system functions.[1] Its biological effects are mediated by two main G-protein coupled receptor subtypes, CCK1 (formerly CCK-A) and CCK2 (formerly CCK-B). A key downstream effect of

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CCK receptor activation is the mobilization of intracellular calcium ($[Ca^{2+}]i$), a universal second messenger that governs a multitude of cellular responses, from enzyme secretion to neurotransmission.[4][5]

The octapeptide CCK-8 is a potent endogenous agonist. Synthetic analogs, such as [Thr28, Nle31]-CCK-8 (also referred to as NONA in some literature), are invaluable tools for dissecting the intricacies of CCK receptor function.[6] These analogs can exhibit altered receptor affinity, selectivity, and signaling properties, providing a means to probe the structure-function relationship of CCK receptors and their downstream pathways.

This application note focuses on leveraging in vitro calcium imaging to characterize the pharmacological profile of [Thr28, Nle31]-CCK-8. By visualizing and quantifying $[Ca^{2+}]i$ changes in live cells upon application of this analog, researchers can gain insights into its potency, efficacy, and the specific signaling pathways it engages.

The Bedrock of the Assay: CCK Receptor Signaling and Calcium Mobilization

The binding of a CCK analog like [Thr28, Nle31]-CCK-8 to its receptor (typically the CCK1 receptor in pancreatic acinar cells) initiates a cascade of intracellular events.[2][4] This process is a classic example of Gq/11 protein-coupled receptor signaling.

The core pathway is as follows:

- Receptor Activation: [Thr28, Nle31]-CCK-8 binds to the extracellular domain of the CCK receptor.
- G-Protein Coupling: The activated receptor catalyzes the exchange of GDP for GTP on the α-subunit of the associated Gq/11 protein.
- PLC Activation: The activated Gαq subunit dissociates and activates Phospholipase C (PLC).[4]
- IP_3 and DAG Production: PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP_2) into two second messengers: inositol 1,4,5-trisphosphate (IP_3) and diacylglycerol (DAG).[4]

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- Intracellular Calcium Release: IP_3 diffuses through the cytoplasm and binds to IP_3 receptors on the endoplasmic reticulum (ER), which are ligand-gated Ca^{2+} channels. This binding triggers the release of stored Ca^{2+} from the ER into the cytoplasm, leading to a rapid increase in $[Ca^{2+}]i$.[4]

- Calcium Oscillations: At physiological concentrations, CCK agonists often induce oscillatory patterns in $[Ca^{2+}]i$ rather than a single sustained peak.[6][7] These oscillations are crucial for downstream cellular responses like enzyme secretion in pancreatic acinar cells.[2][7]

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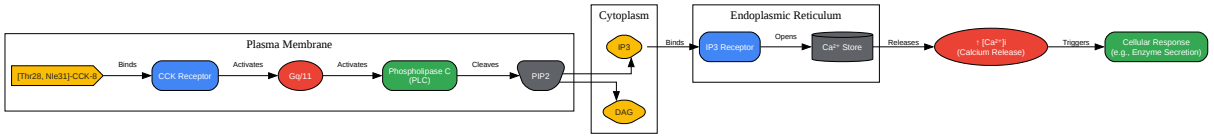

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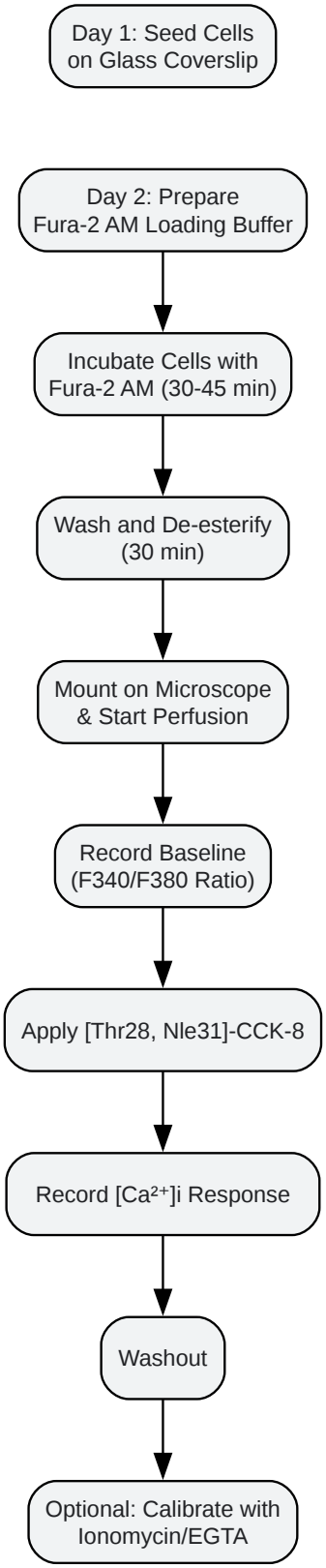

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Caption: Workflow for In Vitro Calcium Imaging Experiment.

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Data Analysis and Interpretation

The primary output of the experiment is the change in fluorescence intensity at 340 nm and 380 nm excitation.

- Ratio Calculation: The ratio of the fluorescence intensities (F340/F380) is calculated for each time point. This ratio is directly proportional to the intracellular calcium concentration.
- Response Parameters: Key parameters to quantify from the data include:
  - Baseline Ratio: The average ratio before stimulus application.
  - Peak Amplitude: The maximum change in ratio from baseline.
  - Time to Peak: The time taken to reach the peak amplitude.
  - Area Under the Curve (AUC): An integrated measure of the total calcium response over time.
  - Oscillation Frequency: The number of calcium spikes per unit of time, if applicable.
- Dose-Response Curve: By plotting the peak amplitude or AUC against the logarithm of the [Thr28, Nle31]-CCK-8 concentration, a dose-response curve can be generated to determine the EC_{50} (half-maximal effective concentration) of the compound.

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Parameter	Description	Typical Unit	Importance
EC_{50}	The concentration of agonist that gives a response halfway between baseline and maximum.	Molar (e.g., nM)	Measures the potency of [Thr28, Nle31]-CCK-8.
E_{max}	The maximum response achievable with the agonist.	Arbitrary Units (ΔRatio)	Measures the efficacy of [Thr28, Nle31]-CCK-8.
Frequency	The rate of calcium oscillations.	Hz or spikes/min	Reflects the temporal coding of the cellular signal. [7]

Trustworthiness and Validation: Ensuring Robust Data

To ensure the integrity of your results, incorporate the following controls and validation steps:

- Vehicle Control: Apply the vehicle (e.g., HBSS with 0.1% DMSO) to a separate batch of cells to ensure it does not elicit a calcium response.
- Positive Control: Use a known CCK receptor agonist, such as sulfated CCK-8, to confirm that the cells are responsive and the assay is functioning correctly.
- Negative Control: Use cells that do not express CCK receptors or pre-treat cells with a known CCK receptor antagonist (e.g., Lorglumide) to demonstrate that the response to [Thr28, Nle31]-CCK-8 is receptor-mediated. [4]* Cell Viability: After the experiment, perform a viability assay (e.g., Trypan Blue or a commercial kit) to confirm that the observed changes are not due to cytotoxicity.

Conclusion

In vitro calcium imaging is a powerful and direct method for characterizing the functional activity of CCK receptor ligands like [Thr28, Nle31]-CCK-8. By following the detailed protocols and

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principles outlined in this guide, researchers can obtain high-quality, reproducible data on the potency, efficacy, and signaling dynamics of this and other compounds. This information is crucial for fundamental research into GPCR signaling and for the development of novel therapeutics targeting the cholecystokinin system.

References

- Thorn, P. (2017). Ca signals in pancreatic acinar cells in response to physiological stimulation in vivo. The Journal of Physiology, 595(10), 3259-3269. [Link]
- Tivadar, M., et al. (2022). Calcium imaging in intact mouse acinar cells in acute pancreas tissue slices. PLOS ONE, 17(6), e0269127. [Link]
- Zhou, Y., et al. (2015). Mechanisms of cholecystokinin-induced calcium mobilization in gastric antral interstitial cells of Cajal. World Journal of Gastroenterology, 21(3), 829-838. [Link]
- Moodle@Units. Ca2+ imaging with FURA-2 AM. Moodle@Units. [Link]
- Cowan, A., & Sarna, S. K. (2023). Biochemistry, Cholecystokinin. StatPearls. [Link]
- Domizi, R. (2009). Calcium Imaging of Cortical Neurons using Fura-2 AM. Journal of Visualized Experiments, (23), 1086. [Link]
- Wang, Y., et al. (2011). Amino acids stimulate cholecystokinin release through the Ca2+-sensing receptor. American Journal of Physiology-Gastrointestinal and Liver Physiology, 300(4), G528-G537. [Link]
- Tivadar, M., et al. (2022). Calcium imaging in intact mouse acinar cells in acute pancreas tissue slices. Gastroenterology, 162(7), S-1234. [Link]
- Tivadar, M., et al. (2022). Calcium imaging in intact mouse acinar cells in acute pancreas tissue slices. bioRxiv. [Link]
- Amerigo Scientific. Understanding Fura 2-AM: A Powerful Tool for Calcium Imaging. Amerigo Scientific. [Link]

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- Liou, A. P., et al. (2011). The extracellular calcium-sensing receptor is required for cholecystokinin secretion in response to l-phenylalanine in acutely isolated intestinal I cells. American Journal of Physiology-Gastrointestinal and Liver Physiology, 300(4), G538-G546. [Link]
- Yuste, R., & Konnerth, A. (2005). A Practical Guide: Imaging Action Potentials with Calcium Indicators. Cold Spring Harbor Laboratory Press. [Link]
- Dolai, S., et al. (2013). Preparation of Pancreatic Acinar Cells for the Purpose of Calcium Imaging, Cell Injury Measurements, and Adenoviral Infection. Journal of Visualized Experiments, (77), e50588. [Link]
- Liou, A. P., et al. (2011). The extracellular calcium-sensing receptor is required for cholecystokinin secretion in response to l-phenylalanine in acutely isolated intestinal I cells. American Journal of Physiology-Gastrointestinal and Liver Physiology, 300(4), G538-G546. [Link]
- Yule, D. I., et al. (1998). Structural requirements of CCK analogues to differentiate second messengers and pancreatic secretion. American Journal of Physiology-Gastrointestinal and Liver Physiology, 274(5), G928-G936. [Link]
- Forest, M. K., et al. (2021). Extracting meaningful circuit-based calcium dynamics in astrocytes and neurons from adult mouse brain slices using single-photon GCaMP imaging. STAR Protocols, 2(1), 100299. [Link]
- Reichenbach, N., et al. (2020). Cell Calcium Imaging as a Reliable Method to Study Neuron–Glial Circuits. Frontiers in Cellular Neuroscience, 14, 580921. [Link]
- Figueroa, D. X., et al. (2015). Imaging of a glucose analog, calcium and NADH in neurons and astrocytes: dynamic responses to depolarization and sensitivity to pioglitazone. Cell Calcium, 57(5), 347-357. [Link]
- Creative Biolabs. Calcium Imaging Assay Service. Creative Biolabs. [Link]
- AMEDchannel. (2023). Novel Calcium Indicators to Image Complex Brain Circuit Dynamics. YouTube. [Link]

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- Meijer, M., et al. (2019). A simple Ca2+-imaging approach to neural network analyses in cultured neurons. Journal of Neuroscience Methods, 328, 108420. [Link]
- Spruston, N. (2013). Calcium Imaging Techniques In Vitro to Explore the Role of Dendrites in Signaling Physiological Action Potential Patterns. Cold Spring Harbor Protocols, 2013(10). [Link]
- JoVE. (2022). Calcium Imaging Of Cortical Neurons Using Fura-2 AM l Protocol Preview. YouTube. [Link]
- Wang, Y., et al. (2024). Cell via Cell Viability Assay Changes Cellular Metabolic Characteristics by Intervening with Glycolysis and Pentose Phosphate Pathway. Metabolites, 14(1), 45. [Link]
- Dojindo Molecular Technologies. Measuring Cell Viability / Cytotoxicity. Dojindo Molecular Technologies. [Link]

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Sources

- 1. Biochemistry, Cholecystokinin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Extracting meaningful circuit-based calcium dynamics in astrocytes and neurons from adult mouse brain slices using single-photon GCaMP imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanisms of cholecystokinin-induced calcium mobilization in gastric antral interstitial cells of Cajal - PMC [pmc.ncbi.nlm.nih.gov]
- 5. slojgastroenterology.com [slojgastroenterology.com]
- 6. journals.physiology.org [journals.physiology.org]
- 7. Calcium imaging in intact mouse acinar cells in acute pancreas tissue slices - PMC [pmc.ncbi.nlm.nih.gov]

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